

troubleshooting Z-LVG-CHN2 solubility issues

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Compound of Interest

Compound Name: Z-LVG

Cat. No.: B15573194

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Z-LVG-CHN2 Technical Support Center

Welcome to the technical support center for **Z-LVG-CHN2**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the handling and solubility of **Z-LVG-CHN2**, a cell-permeable and irreversible cysteine protease inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **Z-LVG-CHN2** and what is its primary mechanism of action?

A1: **Z-LVG-CHN2** is a tripeptide derivative that acts as a cell-permeable, irreversible inhibitor of cysteine proteases, such as cathepsins.^{[1][2][3]} It mimics a portion of the human cysteine proteinase-binding center.^{[1][3]} Its mechanism of action involves covalent modification of the active site cysteine residue in target proteases, leading to their irreversible inactivation. This inhibitory activity makes it a valuable tool for studying the roles of cysteine proteases in various biological processes, including viral replication.^{[1][4]}

Q2: What are the primary applications of **Z-LVG-CHN2** in research?

A2: **Z-LVG-CHN2** is widely used in virology research, particularly for its ability to block the replication of viruses that rely on host cell cysteine proteases for entry and maturation. Notably, it has been shown to effectively inhibit the replication of SARS-CoV-2 by targeting the 3CL pro protease.^{[1][2]} It has also demonstrated inhibitory effects on Herpes Simplex Virus (HSV).^{[1][3]}

Q3: What are the recommended storage conditions for **Z-LVG-CHN2**?

A3: Proper storage is crucial to maintain the stability and activity of **Z-LVG-CHN2**.

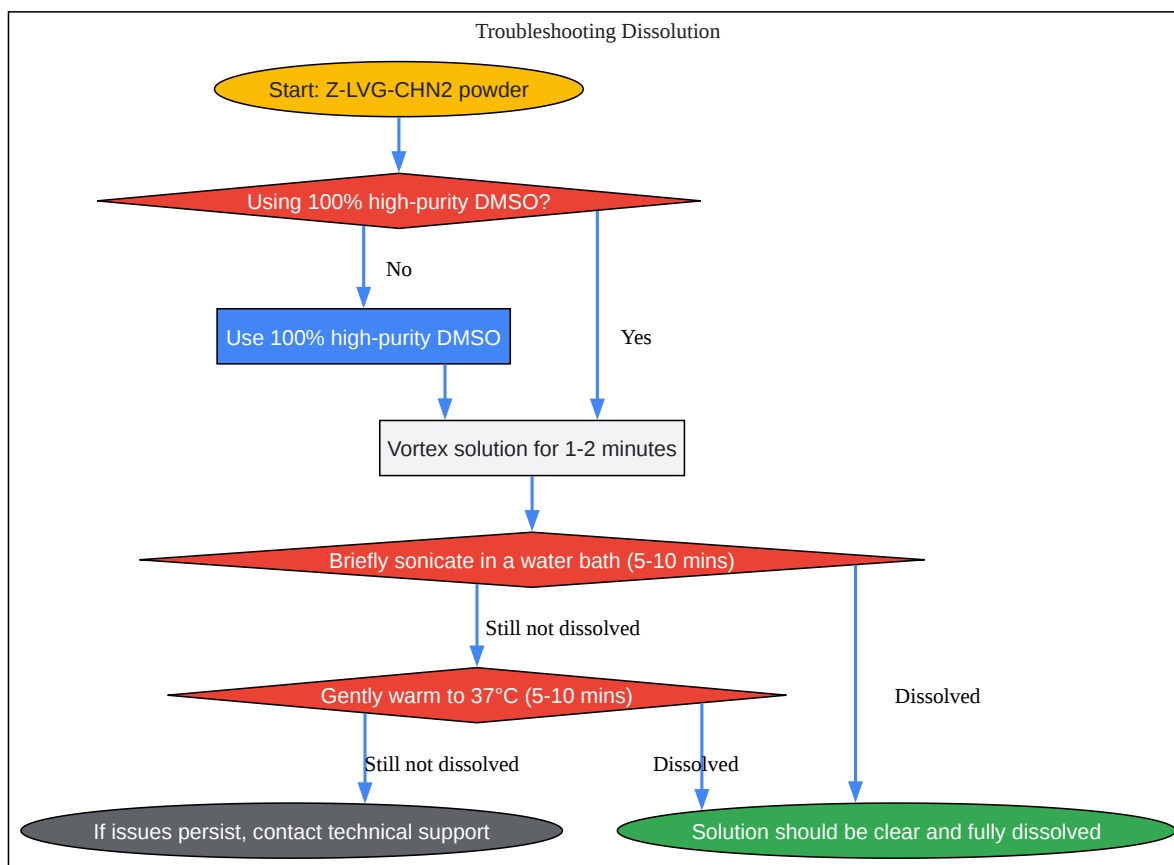
Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years[2][3]
In Solvent (Stock Solution)	-80°C	Up to 6 months[1][2][3]
-20°C	Up to 1 month[1][2][3]	

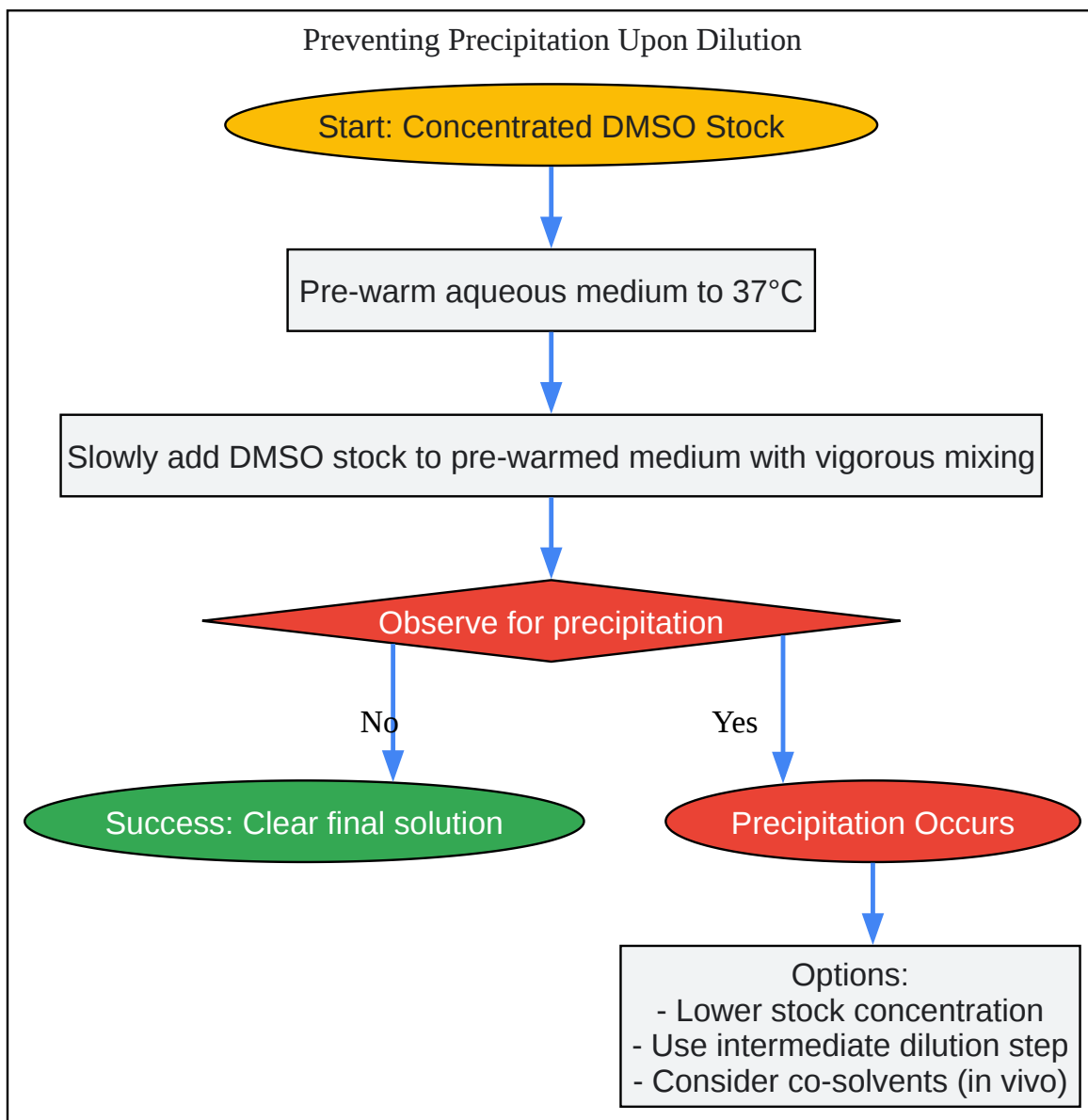
To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.[1] Before use, allow the vial to equilibrate to room temperature for at least one hour prior to opening.[3]

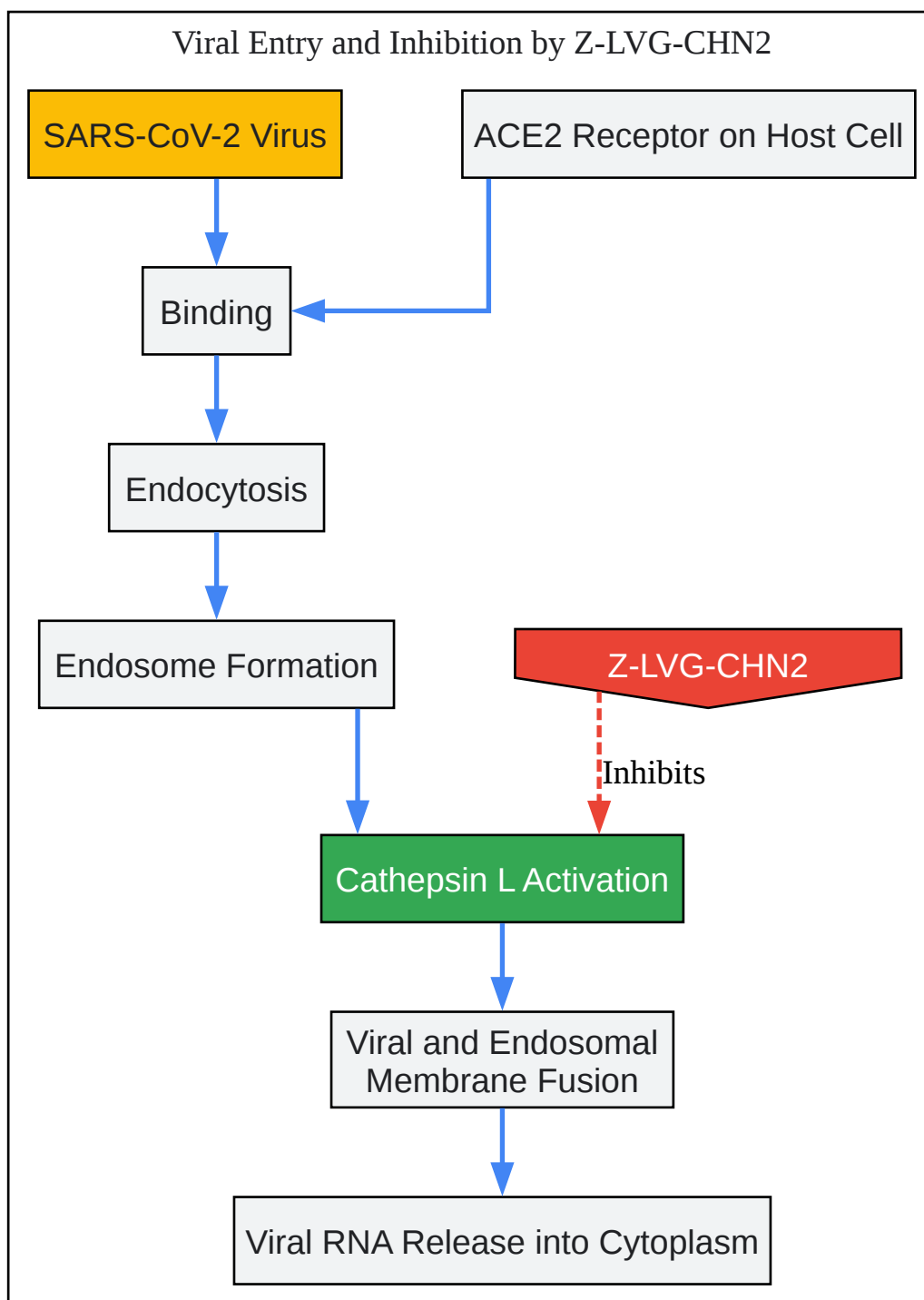
Troubleshooting Solubility Issues

Q1: My **Z-LVG-CHN2** powder is not dissolving properly. What should I do?

A1: **Z-LVG-CHN2** is highly soluble in Dimethyl Sulfoxide (DMSO).[2] If you are experiencing issues, please refer to the following troubleshooting workflow.







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